

# Synthesis and Characterization of 3-(2-Thiazolyl)-2-propynol: A Technical Guide

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## Compound of Interest

Compound Name: 3-(2-Thiazolyl)-2-propynol

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This technical guide provides a comprehensive overview of the synthesis and characterization of the novel heterocyclic compound, **3-(2-Thiazolyl)-2-propynol**. This molecule, featuring a thiazole ring linked to a propargyl alcohol moiety, holds potential as a versatile building block in medicinal chemistry and materials science. Thiazole derivatives are known to exhibit a wide range of biological activities, and the introduction of a reactive propargyl group offers numerous possibilities for further functionalization.<sup>[1]</sup> This document outlines a plausible synthetic route based on the well-established Sonogashira coupling reaction and presents expected characterization data based on analyses of structurally similar compounds.

## Physicochemical Properties

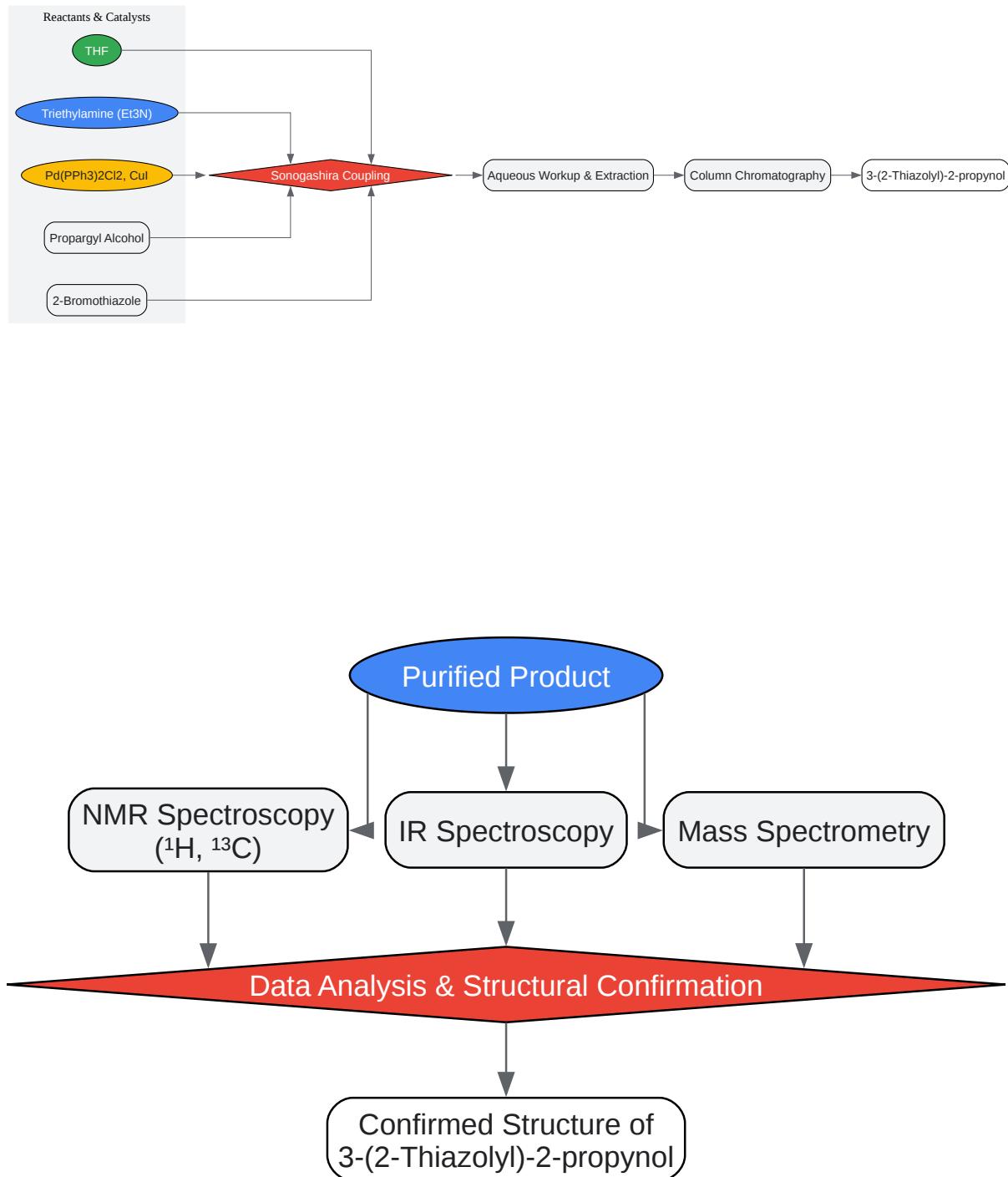
A summary of the key physicochemical properties of **3-(2-Thiazolyl)-2-propynol** is presented in Table 1. These values are computed and sourced from the PubChem database.<sup>[2]</sup>

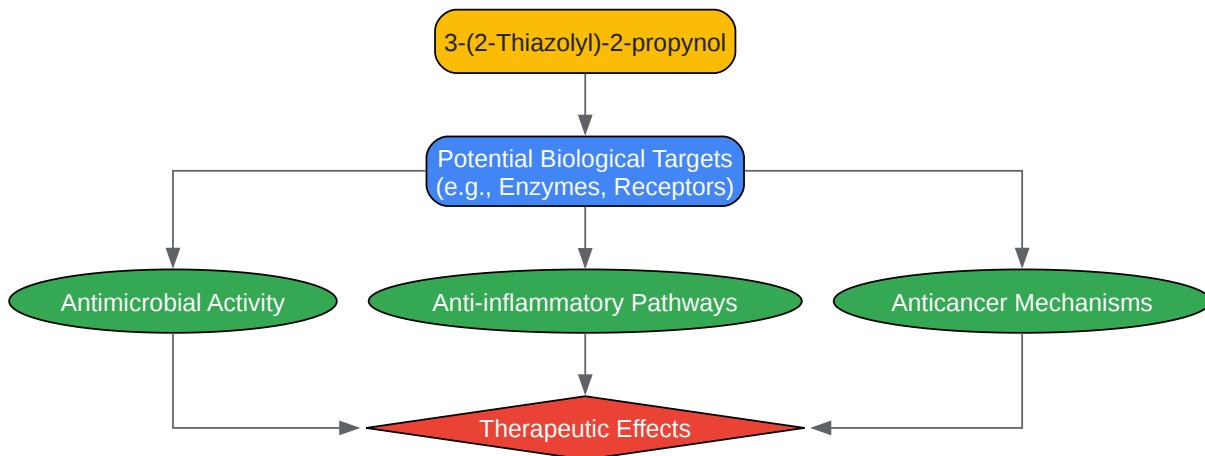
Property	Value	Reference
Molecular Formula	C6H5NOS	<a href="#">[2]</a>
Molecular Weight	139.18 g/mol	<a href="#">[2]</a>
Exact Mass	139.00918496 Da	<a href="#">[2]</a>
XLogP3	0.5	<a href="#">[2]</a>
Hydrogen Bond Donor Count	1	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[2]</a>
Rotatable Bond Count	1	<a href="#">[2]</a>
Topological Polar Surface Area	61.4 Å <sup>2</sup>	<a href="#">[2]</a>

Table 1: Computed Physicochemical Properties of **3-(2-Thiazolyl)-2-propynol**

## Synthesis Methodology

The synthesis of **3-(2-Thiazolyl)-2-propynol** can be effectively achieved via a Sonogashira cross-coupling reaction. This widely utilized carbon-carbon bond-forming reaction involves the coupling of a terminal alkyne with an aryl or vinyl halide, catalyzed by a palladium complex and a copper(I) co-catalyst.[\[3\]](#) In this proposed synthesis, 2-bromothiazole is coupled with propargyl alcohol.



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## References

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- 2. 3-(2-Thiazolyl)-2-propynol | C6H5NOS | CID 11571812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sonogashira Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [Synthesis and Characterization of 3-(2-Thiazolyl)-2-propynol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056319#synthesis-and-characterization-of-3-(2-thiazolyl)-2-propynol]

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